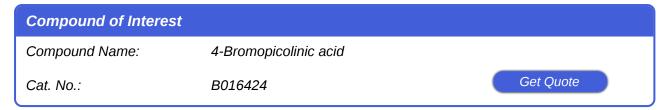


An In-depth Technical Guide to 4-Bromopicolinic Acid (CAS: 30766-03-1)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromopicolinic acid, identified by the CAS number 30766-03-1, is a halogenated pyridine carboxylic acid derivative.[1][2] It serves as a pivotal synthetic intermediate and building block in various fields, most notably in medicinal chemistry and agrochemical development.[1][3] Its structural features—a pyridine ring, a carboxylic acid group, and a bromine atom—confer versatile reactivity, making it a valuable component in the synthesis of complex, biologically active molecules.[3][4] This document provides a comprehensive technical overview of its properties, synthesis, reactivity, and applications, tailored for professionals in research and development.

Physicochemical Properties

4-Bromopicolinic acid typically presents as a white to off-white or light yellow crystalline solid. [1][3][5] Its key physicochemical properties are summarized in the table below, compiled from various sources.



Property	Value	References
CAS Number	30766-03-1	[2][3][6][7]
Molecular Formula	C ₆ H ₄ BrNO ₂	[2][3][8]
Molecular Weight	202.01 g/mol	[2][3][6][8]
Appearance	White to light yellow solid/powder	[3][5]
Melting Point	172-174 °C	[2][6]
Boiling Point (Predicted)	347.8 ± 27.0 °C	[2]
pKa (Predicted)	3.25 ± 0.10	[2]
Solubility	Sparingly soluble in DMSO, Methanol, Water. Soluble in polar solvents.	[1][2]
Storage	Room temperature or 2-8°C. Keep sealed in a dry, dark place.	[2][3][9]

Spectroscopic and Analytical Data

Spectroscopic analysis is crucial for structure confirmation and purity assessment. While detailed spectral data is often proprietary, typical quality control findings are listed.



Analysis Type	Observation	References
¹H NMR	Spectrum consistent with the chemical structure of 4-Bromopicolinic acid.	[5][10]
Purity (HPLC)	≥ 95-99%	[5][6][7]
InChI	InChI=1S/C6H4BrNO2/c7-4-1- 2-8-5(3-4)6(9)10/h1-3H, (H,9,10)	[2][7][10]
SMILES	C1(C(O)=O)=NC=CC(Br)=C1	[2][10]

Synthesis and Experimental Protocols

The most commonly cited method for synthesizing **4-Bromopicolinic acid** is the oxidation of 4-bromo-2-methylpyridine, typically using a strong oxidizing agent like potassium permanganate (KMnO₄).[11] This approach is favored for its efficiency and relatively high yield.[11]

Experimental Protocol: Oxidation of 4-Bromo-2-methylpyridine

This protocol is adapted from established synthesis procedures.[2][11]

Materials:

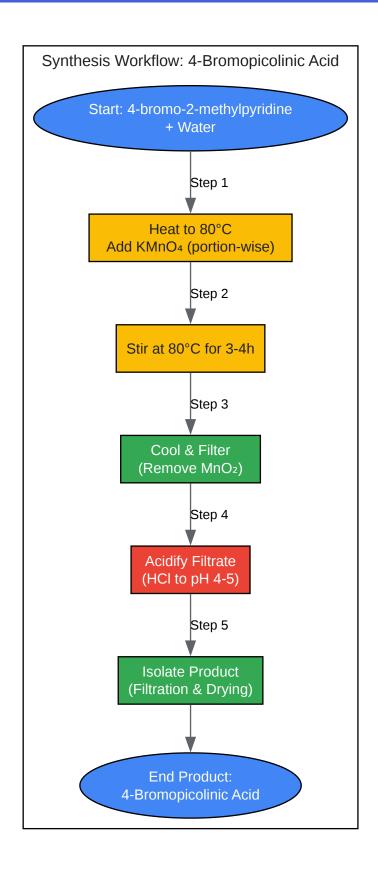
- 4-bromo-2-methylpyridine
- Potassium permanganate (KMnO₄)
- Water (H₂O)
- Concentrated Hydrochloric Acid (HCl)
- Ethanol
- Dichloromethane (optional, for extraction)



Procedure:

- Reaction Setup: In a three-necked flask equipped with a mechanical stirrer, thermometer, and condenser, add 4-bromo-2-methylpyridine (1.0 eq) and water.
- Heating: Heat the stirred mixture to approximately 80°C.[2]
- Oxidant Addition: Add potassium permanganate (KMnO₄) (approx. 4.5 eq) portion-wise over 2-3 hours, maintaining the reaction temperature at 80-82°C.[11]
- Reaction Monitoring: Continue stirring at 80°C for an additional 3-4 hours until the reaction is complete (monitor by TLC or LC-MS).[2]
- Work-up: Cool the reaction mixture to room temperature and filter to remove the manganese dioxide byproduct.
- Acidification: Carefully adjust the pH of the clear filtrate to 4-5 with concentrated HCl. A white precipitate of 4-Bromopicolinic acid will form.[2]
- Isolation: Cool the mixture in an ice bath to maximize precipitation. Collect the solid product by filtration, wash with cold water, and dry under vacuum.
- Purification (Optional): The crude product can be further purified by recrystallization from a
 suitable solvent system (e.g., water/ethanol). An alternative workup involves vacuum
 concentrating the filtrate, adding ethanol to precipitate inorganic salts, filtering, and then
 concentrating the final filtrate to yield the product.[2]





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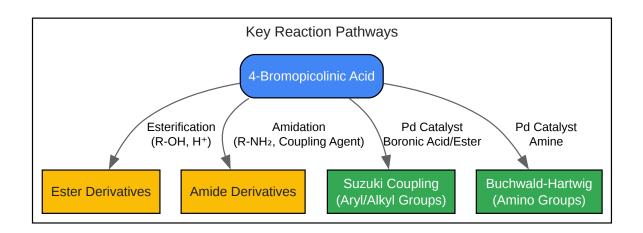
Caption: General workflow for the synthesis of **4-Bromopicolinic acid** via oxidation.



Reactivity and Key Chemical Transformations

The utility of **4-Bromopicolinic acid** stems from its two distinct reactive sites: the carboxylic acid and the C4-bromine atom. This dual functionality allows for orthogonal chemical modifications.

- Carboxylic Acid Group: The -COOH group can readily undergo standard transformations such as esterification, amidation (coupling with amines), reduction to an alcohol, or conversion to an acyl chloride.
- Bromine Atom: The bromine atom is an excellent leaving group for various cross-coupling reactions, including Suzuki, Stille, Sonogashira, and Buchwald-Hartwig aminations. This allows for the introduction of diverse aryl, heteroaryl, alkyl, or amino substituents at the 4position of the pyridine ring.[4]



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Caption: Common transformations of **4-Bromopicolinic acid**'s functional groups.

Applications in Research and Development

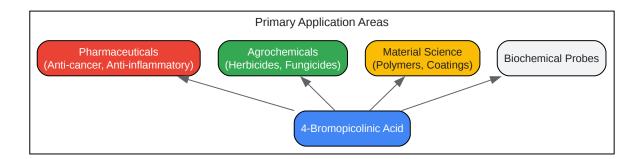
4-Bromopicolinic acid is a versatile building block with documented applications across several R&D sectors.

• Pharmaceutical Synthesis: It is a key intermediate in the development of new therapeutic agents. Its derivatives have been investigated for anti-inflammatory, anti-cancer, and



antibacterial properties.[1][3] The compound has also been linked to activity as a metabotropic glutamate receptor antagonist.[1]

- Agrochemicals: The pyridine core is a common feature in many pesticides. This compound serves as a precursor for novel herbicides and fungicides aimed at improving crop protection.[3]
- Material Science: It is employed in the synthesis of advanced materials, such as specialized polymers and coatings, where the pyridine moiety can impart specific properties like thermal stability or chelating ability.[3]
- Biochemical Research: The molecule is used as a tool in studying biochemical pathways and enzyme interactions.[3]



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Caption: Logical map of **4-Bromopicolinic acid** to its main R&D applications.

Safety and Handling

4-Bromopicolinic acid is classified as an irritant. Standard laboratory safety protocols should be followed during handling, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.[6]



Hazard Information	Details	References
GHS Pictogram	GHS07 (Exclamation Mark)	[7]
Signal Word	Warning	[7]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[6][7]
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6][7]

Conclusion

4-Bromopicolinic acid is a high-value chemical intermediate whose utility is well-established in the fields of drug discovery, agrochemical synthesis, and material science. Its defined physicochemical properties, straightforward synthesis, and versatile reactivity make it an indispensable tool for chemists and researchers. Proper understanding of its characteristics and safe handling are essential for its effective application in creating novel and complex molecules.

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